

Application Notes and Protocols for Controlling Calcium Sulfate Dihydrate Crystal Morphology

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Compound of Interest

Compound Name: *Calcium sulfate dihydrate*

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Introduction

Calcium sulfate dihydrate ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$), commonly known as gypsum, is a widely used excipient in the pharmaceutical industry, primarily as a diluent or filler in solid dosage forms. The morphology of gypsum crystals—their size, shape, and aspect ratio—significantly impacts key pharmaceutical properties such as powder flowability, compressibility, and dissolution rate. Therefore, precise control over the crystallization process is crucial for ensuring product quality and manufacturing efficiency. These application notes provide a comprehensive overview of various techniques to control the crystal morphology of **calcium sulfate dihydrate**, complete with detailed experimental protocols and quantitative data summaries.

Influence of Additives on Crystal Morphology

Additives are the most common and effective means of modifying the crystal habit of **calcium sulfate dihydrate**. They function by selectively adsorbing onto specific crystal faces, thereby inhibiting or promoting growth in certain directions.

Inorganic Additives

Inorganic salts can have a pronounced effect on the nucleation and growth kinetics of gypsum crystals.^[1] Trivalent cations like Al^{3+} and Fe^{3+} , even at low concentrations, can increase the average crystal diameter due to their high surface adsorption affinity.^[2] Monovalent cations

such as Li^+ , Na^+ , and K^+ , and divalent cations like Mg^{2+} also influence crystal morphology, with Mg^{2+} and Li^+ tending to produce longer and narrower crystals.[\[1\]](#)

Table 1: Effect of Inorganic Additives on **Calcium Sulfate Dihydrate** Crystallization

Additive	Concentration	Effect on Nucleation/Growth Kinetics	Resulting Crystal Morphology	Reference
Al^{3+}	Low	Increased growth rate	Increased average diameter	[2]
Fe^{3+}	Low	Increased growth rate	Increased average diameter	[2]
Mg^{2+}	50-500 mM	Decreased nucleation and growth (5-10 fold more than monovalent cations)	Longer and narrower crystals	[1]
Li^+	50-500 mM	Decreased nucleation and growth	Longer and narrower crystals	[1]
Na^+	50-500 mM	Decreased nucleation and growth	Incorporated into crystals	[1]
K^+	50-500 mM	Least decrease in nucleation and growth among tested cations	Adsorbed to crystal surfaces	[1]

Organic Additives and Surfactants

Organic molecules, particularly polymers and surfactants, are powerful crystal habit modifiers. Carboxyl-containing polymers, for instance, are known to be effective inhibitors of gypsum crystal growth.^[3] Surfactants can also significantly alter crystal morphology. For example, the cationic surfactant cetyltrimethylammonium bromide (CTAB) can change gypsum crystals from a needle-like to a tabular habit, while the anionic surfactant sodium dodecyl sulfate (SDS) tends to increase the percentage of fine crystals.^{[4][5]}

Table 2: Effect of Organic Additives and Surfactants on **Calcium Sulfate Dihydrate** Crystallization

Additive	Type	Effect on Induction Time	Effect on Growth	Resulting Crystal Morphology	Reference
Polyacrylic Acid	Polymer	Increases induction period	Inhibits growth	---	[3]
Cetyltrimethyl ammonium Bromide (CTAB)	Cationic Surfactant	Decreased	Increased efficiency	Tabular	[4][5]
Sodium Dodecyl Sulfate (SDS)	Anionic Surfactant	Increased	Decreased efficiency	Increased fine crystals	[4][5]

Anti-solvents

The use of anti-solvents, such as alcohols, can effectively control the morphology of **calcium sulfate dihydrate** crystals. The anti-solvent reduces the solubility of gypsum, leading to precipitation. The type of alcohol used can systematically alter the crystal shape. For instance, using methanol as an anti-solvent can produce butterfly-like flake crystals, while n-propanol can lead to the formation of hexagonal prism-like crystals.^[6]

Table 3: Effect of Anti-solvents on **Calcium Sulfate Dihydrate** Crystal Morphology

Anti-solvent	Mixing Ratio (Anti-solvent:Solution)	Resulting Crystal Morphology	Crystal Dimensions	Reference
Methanol	3:10	Butterfly-like flake crystals	---	[6]
Ethanol	3:10	Mix of butterfly-shaped and hexagonal prism-shaped crystals	Butterfly: 10-25 μm width; Prism: 3-7 μm width, 10-70 μm length	[6]
n-Propanol	3:10	Hexagonal prismatic crystals	0.6-2 μm width, 1-15 μm length	[6]

Influence of Process Parameters

In addition to additives, process parameters such as pH, temperature, supersaturation, and evaporation rate play a crucial role in directing the final crystal morphology.

pH

The pH of the crystallization solution significantly affects the nucleation of gypsum crystals.[\[7\]](#) [\[8\]](#) Controlling the pH is a key parameter in many industrial processes to achieve desired crystal shapes. For example, maintaining a pH between 0.5 and 1.5 during the reaction of calcium carbonate with sulfuric acid can produce acicular (needle-like) crystals with a high aspect ratio.[\[9\]](#)

Temperature

Temperature influences the solubility of calcium sulfate and, consequently, the supersaturation of the solution. A process for preparing elongated gypsum crystals involves cooling a hot (75-100 °C) acidic aqueous solution of calcium sulfate to a temperature between 40 °C and 65 °C.[\[10\]](#)

Evaporation Rate

The rate of solvent evaporation can control the supersaturation level and influence the resulting crystal habit. High evaporation rates have been shown to promote the formation of curved gypsum crystals.[11][12][13][14] The aspect ratio (length/width) of the crystals can also be influenced by the evaporation rate.[13][14]

Experimental Protocols

Protocol 1: Crystal Morphology Control using Inorganic Additives

Objective: To investigate the effect of Mg^{2+} on the crystal morphology of **calcium sulfate dihydrate**.

Materials:

- Calcium chloride ($CaCl_2$)
- Sodium sulfate (Na_2SO_4)
- Magnesium chloride ($MgCl_2$)
- Deionized water
- Stirred double-walled glass reaction cell
- Thermostatic bath
- Scanning Electron Microscope (SEM)

Procedure:

- Prepare equimolar stock solutions of $CaCl_2$ and Na_2SO_4 in deionized water.
- Prepare a stock solution of $MgCl_2$.
- In the reaction cell maintained at 25°C, add a calculated volume of the $CaCl_2$ stock solution and the $MgCl_2$ stock solution to achieve the desired final concentration of Mg^{2+} (e.g., 100 mM).

- While stirring, rapidly add an equimolar volume of the Na_2SO_4 stock solution to induce crystallization.
- Allow the crystallization to proceed for a set period (e.g., 24 hours).
- Filter the resulting crystals, wash them with deionized water, and dry them.
- Characterize the crystal morphology using SEM.

Protocol 2: Crystal Morphology Control using an Anti-solvent

Objective: To produce hexagonal prismatic crystals of **calcium sulfate dihydrate** using n-propanol as an anti-solvent.[\[6\]](#)

Materials:

- Phosphogypsum (as a source of calcium sulfate)
- Deionized water
- n-propanol
- Magnetic stirrer
- Filter paper

Procedure:

- Prepare a saturated phosphogypsum solution by stirring 20 g of phosphogypsum in 4000 mL of deionized water at room temperature for 2 hours.
- Filter the solution to remove any insoluble matter, obtaining a clear phosphogypsum solution.
- In a separate beaker, add n-propanol to the clear phosphogypsum solution in a 3:10 volume ratio (n-propanol:solution).
- Stir the mixture to induce precipitation of **calcium sulfate dihydrate** crystals.

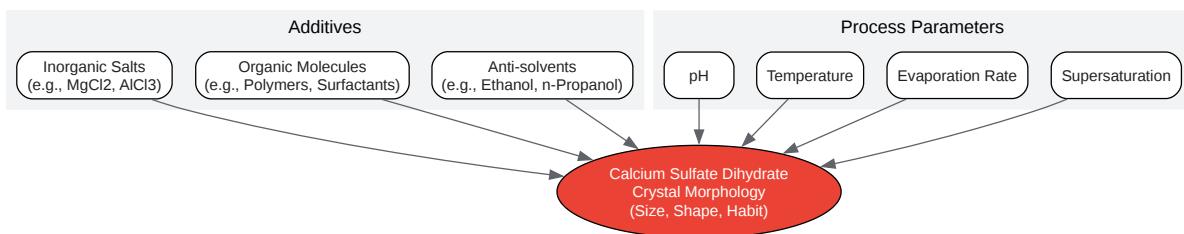
- Collect the precipitated crystals by filtration.
- Wash the crystals with deionized water and allow them to dry.
- Analyze the crystal morphology using SEM.

Visualizations



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Caption: Experimental workflow for controlling gypsum crystal morphology using an anti-solvent.



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Caption: Factors influencing the crystal morphology of **calcium sulfate dihydrate**.

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